

Application Notes and Protocols for Pak1-IN-1 In Vitro Kinase Assay

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Compound of Interest

Compound Name: Pak1-IN-1

Cat. No.: B15143464

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Introduction

P21-activated kinase 1 (PAK1) is a serine/threonine kinase that plays a crucial role in various cellular processes, including cytoskeletal dynamics, cell motility, proliferation, and survival.[1][2][3] As a key downstream effector of the Rho GTPases Rac1 and Cdc42, PAK1 is implicated in the progression of several diseases, most notably cancer, making it an attractive target for therapeutic intervention.[3] The development of potent and selective inhibitors of PAK1 is therefore of significant interest in drug discovery.

Pak1-IN-1 (also known as NVS-PAK1-1) is a potent and selective allosteric inhibitor of PAK1.[2] In vitro kinase assays are essential for characterizing the activity of such inhibitors and determining their potency, typically expressed as an IC50 value (the concentration of inhibitor required to reduce enzyme activity by 50%). This document provides a detailed protocol for performing a **Pak1-IN-1** in vitro kinase assay using a non-radioactive, luminescence-based method (ADP-Glo™ Kinase Assay). This assay measures the amount of ADP produced during the kinase reaction, which is directly proportional to kinase activity.

Data Presentation

The following table summarizes key quantitative data for the **Pak1-IN-1** in vitro kinase assay.

Parameter	Value	Reference
Inhibitor	Pak1-IN-1 (NVS-PAK1-1)	[2]
Target Kinase	Recombinant Human PAK1	[1]
Pak1-IN-1 IC50	5 nM	[2]
Kinase Assay Platform	ADP-Glo™ Kinase Assay	[4][5][6]
Substrate	PAKtide (RRRLSFAEPG)	[1]
ATP Concentration	10 µM (or near Km for ATP)	[7]
Kinase Buffer	40mM Tris pH 7.5, 20mM MgCl ₂ , 0.1 mg/mL BSA, 2mM DTT	[5]

Experimental Protocol: Pak1-IN-1 In Vitro Kinase Assay using ADP-Glo™

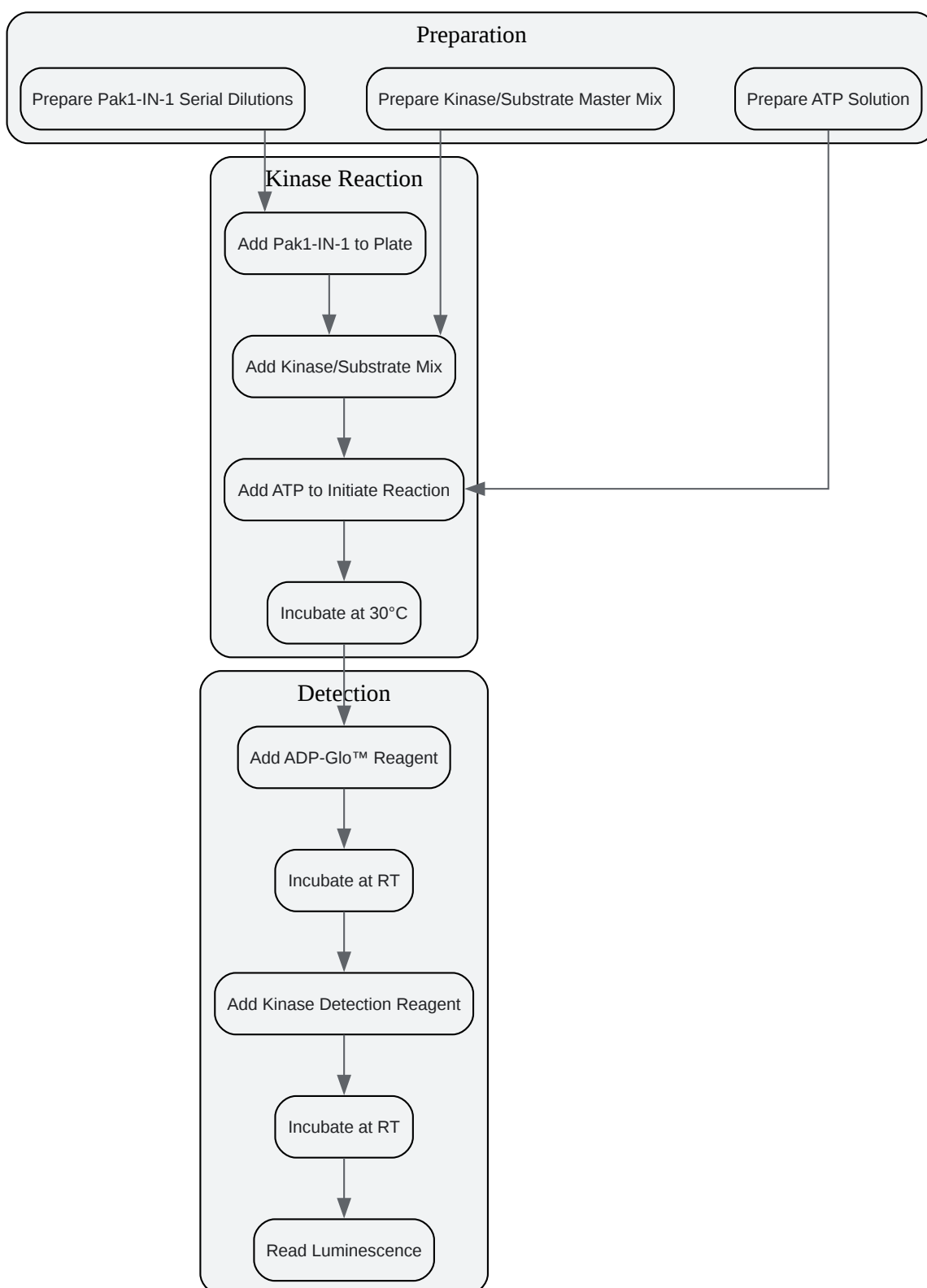
This protocol is designed for a 384-well plate format, but can be adapted for 96-well plates.

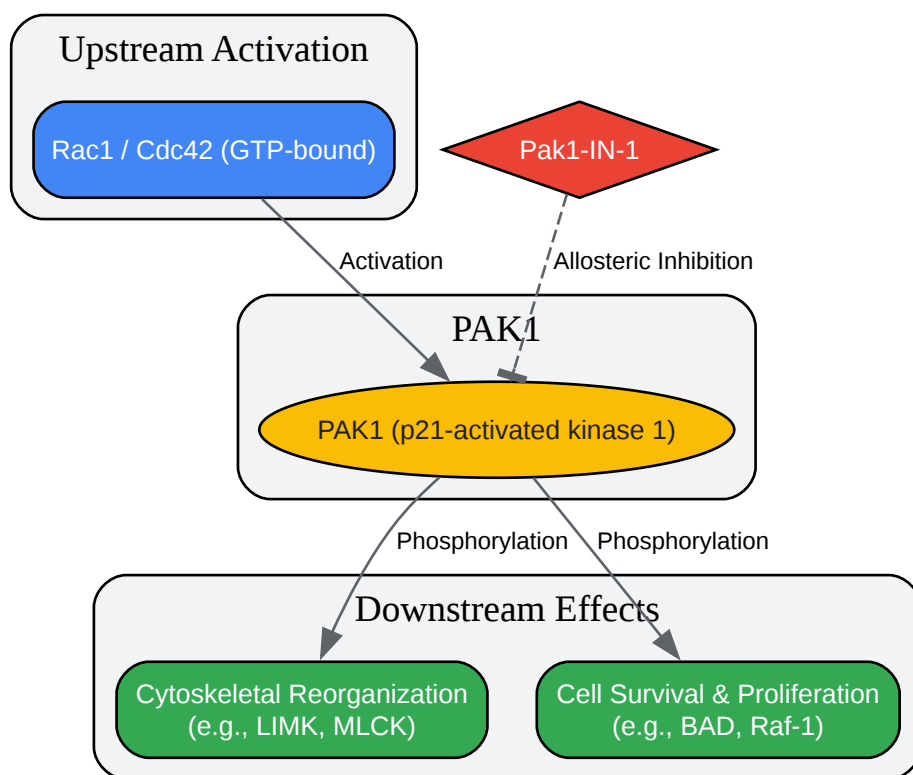
Materials and Reagents

- Recombinant Human PAK1 (full-length, active)
- **Pak1-IN-1**
- PAKtide (or other suitable PAK1 substrate)
- ADP-Glo™ Kinase Assay Kit (Promega)
 - ADP-Glo™ Reagent
 - Kinase Detection Reagent
 - Ultra-Pure ATP
 - ADP

- Kinase Buffer: 40mM Tris (pH 7.5), 20mM MgCl₂, 0.1 mg/mL BSA, 2mM DTT
- DMSO (for inhibitor dilution)
- 384-well white, opaque plates
- Multichannel pipettes
- Plate reader with luminescence detection capabilities

Experimental Workflow Diagram





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Phone: (601) 213-4426
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